

Technical Support Center: 11,12-EET Handling & Solubility

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Compound of Interest

Compound Name: 11,12-Epoxyeicosatrienoic acid

Cat. No.: B1241575

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This guide provides researchers, scientists, and drug development professionals with essential information for selecting the appropriate solvent for **11,12-Epoxyeicosatrienoic acid** (11,12-EET). Find answers to frequently asked questions and detailed protocols to ensure the successful use of 11,12-EET in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for creating a stock solution of 11,12-EET?

A1: For creating a high-concentration stock solution, organic solvents are recommended. 11,12-EET is readily soluble in ethanol, DMSO (dimethyl sulfoxide), and DMF (dimethylformamide) at concentrations up to 50 mg/mL.^{[1][2][3]} Many commercial preparations of 11,12-EET are supplied as a solution in ethanol.^{[1][2][3][4]} These stock solutions should be stored at -20°C for optimal stability.^{[1][3]}

Q2: I need to use 11,12-EET in an aqueous buffer for my cell culture experiment. How should I prepare it?

A2: 11,12-EET has limited solubility in aqueous buffers. For cell-based assays, it is standard practice to first dissolve 11,12-EET in an organic solvent like DMSO or ethanol to create a concentrated stock.^{[1][2][5]} This stock solution can then be serially diluted into your aqueous culture medium to the final desired concentration. It is critical to ensure the final concentration of the organic solvent is low enough to not affect the cells (typically $\leq 0.5\%$). For example, some studies have used a final DMSO concentration of 0.3%.^[5]

Q3: What is the solubility of 11,12-EET in PBS?

A3: The solubility of 11,12-EET in phosphate-buffered saline (PBS, pH 7.2) is significantly lower than in organic solvents, reported to be between 0.5 mg/mL and 1 mg/mL.^{[1][2][3]} To prepare a PBS-based solution, it is advisable to start with a concentrated stock in an organic solvent and then dilute it into the PBS. Vigorous mixing may be required to ensure it is fully dissolved.

Q4: How should I handle and store 11,12-EET to maintain its stability?

A4: 11,12-EET is a lipid that can be sensitive to degradation. For long-term storage, it should be kept at -20°C, where it is stable for at least two years.^{[1][3]} In biological systems, 11,12-EET is rapidly metabolized by soluble epoxide hydrolase (sEH) into its less active diol form, 11,12-DHET.^{[5][6][7]} When conducting experiments, especially in vivo or with cell lysates, be mindful of this metabolic pathway.

Q5: My 11,12-EET is not dissolving properly in my aqueous medium, what should I do?

A5: If you observe precipitation or cloudiness after diluting your organic stock into an aqueous buffer, it indicates that the solubility limit has been exceeded.

- Troubleshooting Steps:
 - Increase the Organic Solvent Percentage: Slightly increase the proportion of the organic solvent in your final solution, but be cautious of its potential effects on your experimental system.
 - Use a Carrier Protein: Consider using a carrier protein like bovine serum albumin (BSA) to improve the solubility and stability of 11,12-EET in aqueous solutions.
 - Lower the Final Concentration: Your target concentration may be too high for the chosen buffer system. Try working with a lower final concentration of 11,12-EET.
 - Sonication: Brief sonication of the aqueous solution after adding the 11,12-EET stock can help to disperse the lipid and aid dissolution.

Solubility Data

The following table summarizes the solubility of 11,12-EET in various common laboratory solvents.

Solvent	Concentration	Reference
Dimethylformamide (DMF)	50 mg/mL	[1] [2] [3]
Dimethyl Sulfoxide (DMSO)	50 mg/mL	[1] [2] [3]
Ethanol	50 mg/mL	[1] [2] [3]
PBS (pH 7.2)	0.5 - 1.0 mg/mL	[1] [2] [3]

Experimental Protocols

Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of 11,12-EET, which can be further diluted for various experimental applications. The molecular weight of 11,12-EET is 320.5 g/mol .[\[2\]](#)

Materials:

- 11,12-EET (solid form)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or glass vials
- Calibrated precision pipette

Methodology:

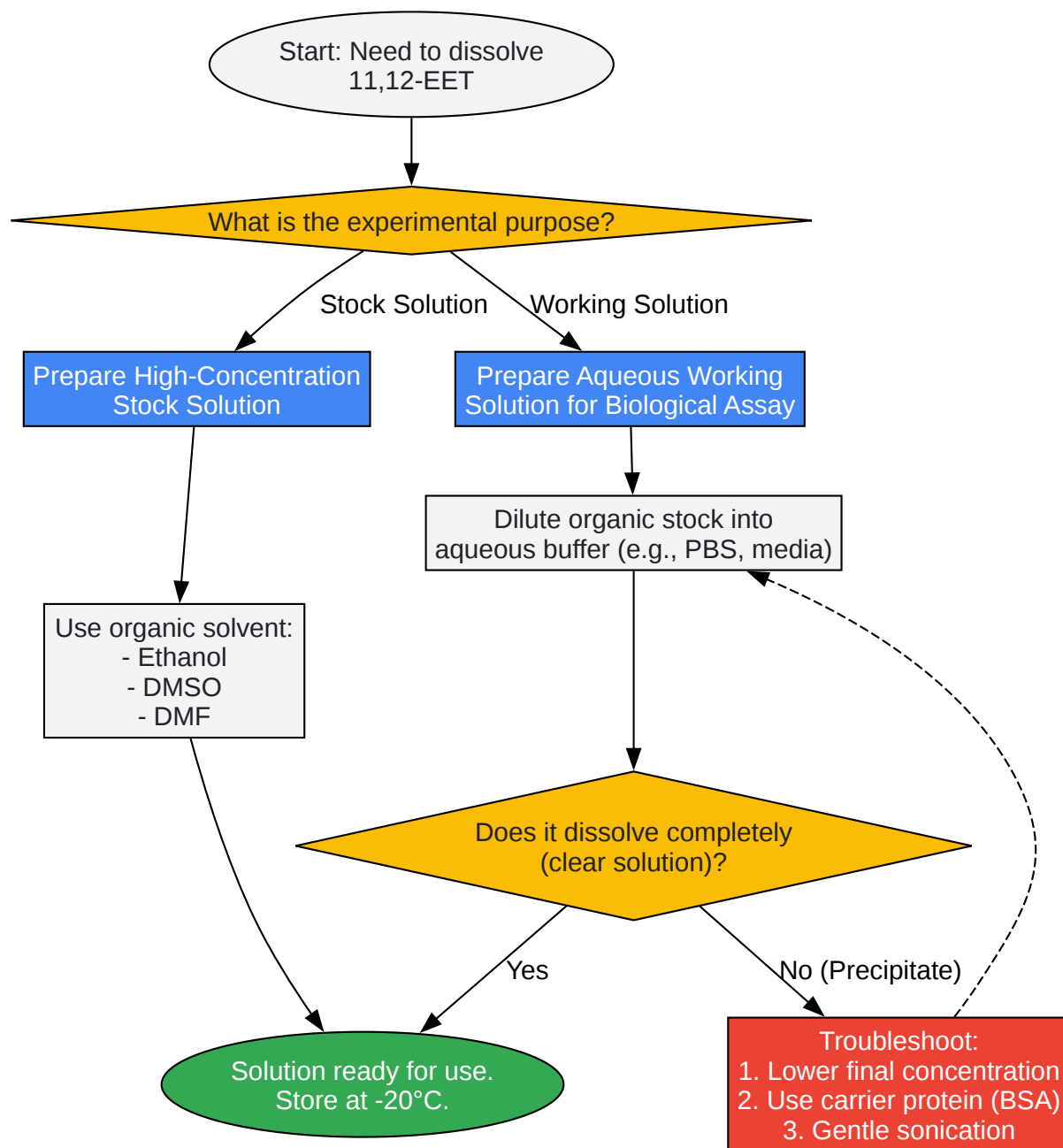
- Equilibrate Reagents: Allow the vial of 11,12-EET and the anhydrous DMSO to come to room temperature before opening to prevent condensation of moisture.
- Weigh 11,12-EET: Accurately weigh out a precise amount of 11,12-EET (e.g., 1 mg) and place it into a sterile vial. Perform this step quickly to minimize exposure to air and light.

- Calculate Solvent Volume: To create a 10 mM stock solution from 1 mg of 11,12-EET, use the following calculation:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 320.5 \text{ g/mol}) = 0.000312 \text{ L}$
 - $\text{Volume (}\mu\text{L)} = 312 \mu\text{L}$
- Dissolve the Compound: Add 312 μL of anhydrous DMSO to the vial containing 1 mg of 11,12-EET.
- Ensure Complete Dissolution: Cap the vial tightly and vortex gently for 1-2 minutes until the solid is completely dissolved. A brief, gentle sonication can be used if necessary.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C in tightly sealed, light-protected vials.

Visual Guides

Solvent Selection Workflow for 11,12-EET

The following diagram outlines the decision-making process for selecting the appropriate solvent system for your 11,12-EET experiment.



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Caption: Workflow for selecting a suitable solvent for 11,12-EET.

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